

Long-term storage and stability of Nicorandil stock solutions

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Compound of Interest

Compound Name: Nicorandil nitrate

Cat. No.: B13422311

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Technical Support Center: Nicorandil Stock Solutions

This technical support center provides guidance on the long-term storage, stability, and handling of Nicorandil stock solutions for research and development purposes.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing Nicorandil stock solutions?

A1: For research purposes, Dimethyl Sulfoxide (DMSO) is a commonly used solvent for preparing Nicorandil stock solutions, with a solubility of approximately 10 mg/mL.[1] For in-vivo experiments, a multi-component solvent system can be used, such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[2] For intravenous infusions, Nicorandil is typically diluted in normal saline (0.9% sodium chloride) or 5% dextrose in water (D5W).[3]

Q2: What are the optimal storage conditions and expected shelf-life for Nicorandil stock solutions?

A2: The stability of Nicorandil is highly dependent on the solvent and storage temperature. For maximum stability, stock solutions in DMSO should be aliquoted and stored at -80°C, where they can be stable for up to 2 years.[2] Storage at -20°C is also possible, with a stability of up to 1 year.[2] Nicorandil is sensitive to moisture and light, so solutions should be protected from these conditions.[4][5][6]

Q3: Can I store my Nicorandil stock solution at room temperature?

A3: It is not recommended to store Nicorandil solutions at room temperature for extended periods. Nicorandil is unstable in aqueous solutions and in the presence of moisture, which can lead to rapid degradation.^{[5][7]} In the solid crystalline state, it is stable under very dry conditions, but exposure to even low humidity at room temperature can cause considerable instability.^{[5][6]}

Q4: What are the main degradation products of Nicorandil?

A4: The primary degradation pathway for Nicorandil is hydrolysis of the nitrate ester.^{[5][7]} This results in the formation of N-(2-hydroxyethyl)nicotinamide (HEN) and nitric acid.^{[5][8]} Photolytic degradation is also a significant concern.^{[4][9]}

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon thawing.	The concentration of Nicorandil may exceed its solubility at lower temperatures.	Gently warm the solution and use sonication to aid in redissolution. ^[2] Consider preparing a more dilute stock solution if the problem persists.
Loss of drug activity or inconsistent experimental results.	The stock solution may have degraded due to improper storage or repeated freeze-thaw cycles.	Prepare fresh stock solutions. Aliquot new stock solutions into single-use volumes to avoid repeated freeze-thaw cycles. ^[2] Ensure storage is at -80°C and protected from light.
Discoloration of the stock solution.	This could indicate degradation of the compound.	Discard the solution and prepare a fresh stock. Visually inspect solutions for particulate matter and discoloration before use. ^[3]
Inconsistent results when using aqueous dilutions for cell culture.	Nicorandil is rapidly degraded in aqueous solutions. ^{[5][7]}	Prepare aqueous working solutions fresh from a concentrated DMSO stock immediately before use. If sterile filtration is required, use a 0.22 µm filter.

Data Summary Tables

Table 1: Solubility of Nicorandil in Common Solvents

Solvent	Concentration	Notes
DMSO	~10 mg/mL	Suitable for preparing concentrated stock solutions. [1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	A vehicle for in-vivo administration. [2]

Table 2: Recommended Storage Conditions for Nicorandil Stock Solutions

Solvent	Storage Temperature	Stability Period
Crystalline Solid	-20°C	≥ 4 years [1]
DMSO	-20°C	1 year [2]
DMSO	-80°C	2 years [2]
Aqueous Solutions (e.g., Saline, D5W)	Room Temperature or Refrigerated	Stable for up to 8 hours, but should be prepared fresh.

Experimental Protocols

Protocol 1: Preparation of Nicorandil Stock Solution (10 mM in DMSO)

- Materials:
 - Nicorandil powder (FW: 211.18 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes or cryovials
- Procedure:
 - Equilibrate Nicorandil powder to room temperature before opening the container to minimize moisture absorption.

2. Weigh out 2.11 mg of Nicorandil powder and transfer it to a sterile tube.
3. Add 1 mL of anhydrous DMSO to the tube.
4. Vortex or sonicate the solution until the Nicorandil is completely dissolved.
5. Aliquot the stock solution into single-use volumes in amber cryovials to protect from light and prevent repeated freeze-thaw cycles.
6. Store the aliquots at -80°C for long-term storage.

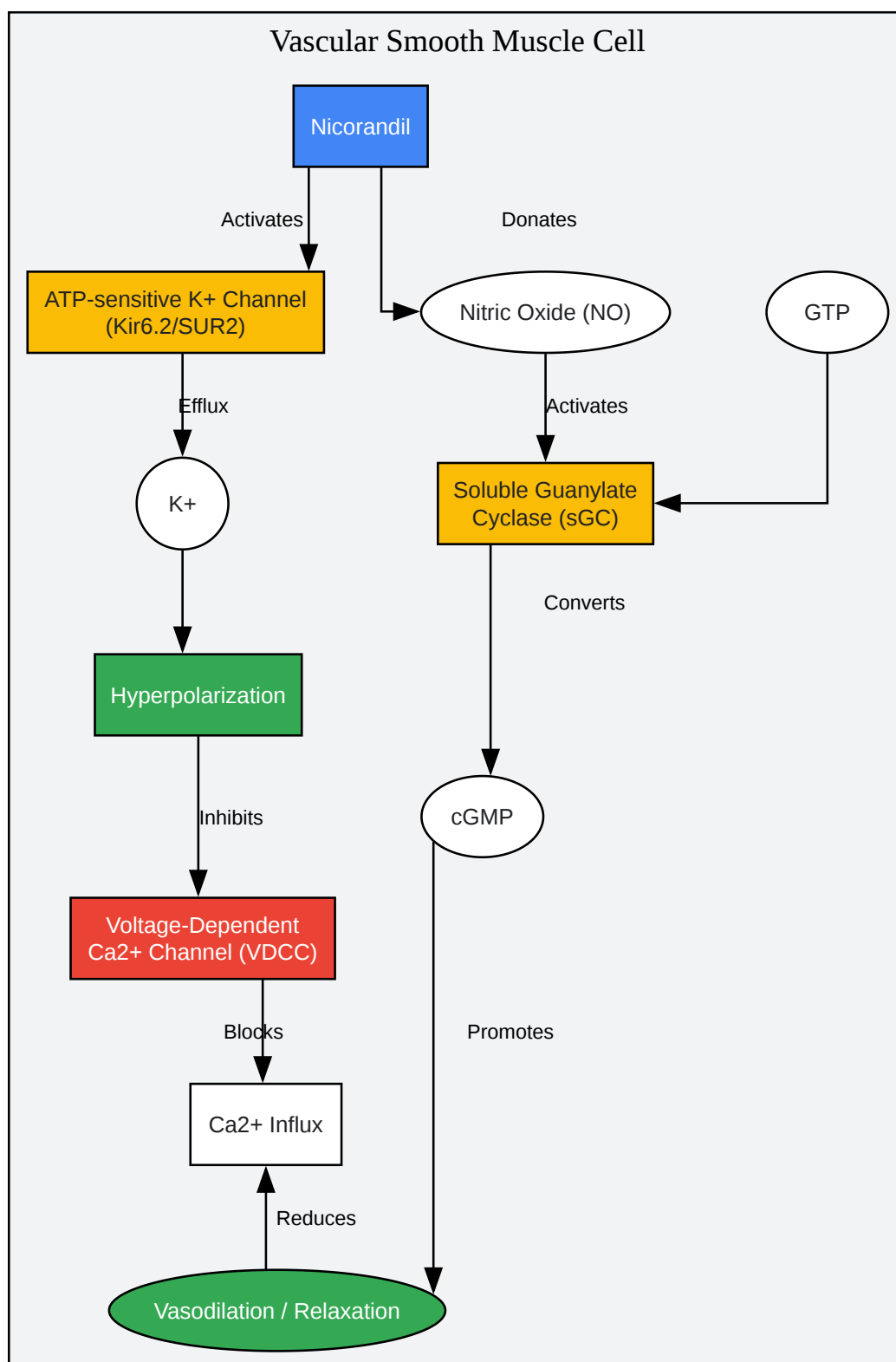
Protocol 2: Stability Assessment of Nicorandil Solutions by HPLC

This protocol outlines a general procedure for a stability-indicating High-Performance Liquid Chromatography (HPLC) method, based on common practices.^[4]^[9]

- Instrumentation and Conditions:
 - HPLC System: A system with a UV detector.
 - Column: Inertsil C8 (250 x 4.6mm; 5µm) or equivalent.^[4]
 - Mobile Phase: A gradient elution using a mixture of a buffered aqueous phase (e.g., Disodium hydrogen phosphate, pH 6.4) and organic solvents like acetonitrile and methanol.^[4]
 - Flow Rate: 1.0 mL/min.^[4]
 - Detection Wavelength: 262 nm.^[4]
 - Column Temperature: 30°C.^[4]
- Procedure:
 1. Prepare a Nicorandil solution at a known concentration (e.g., 0.4 mg/mL) in the desired solvent.

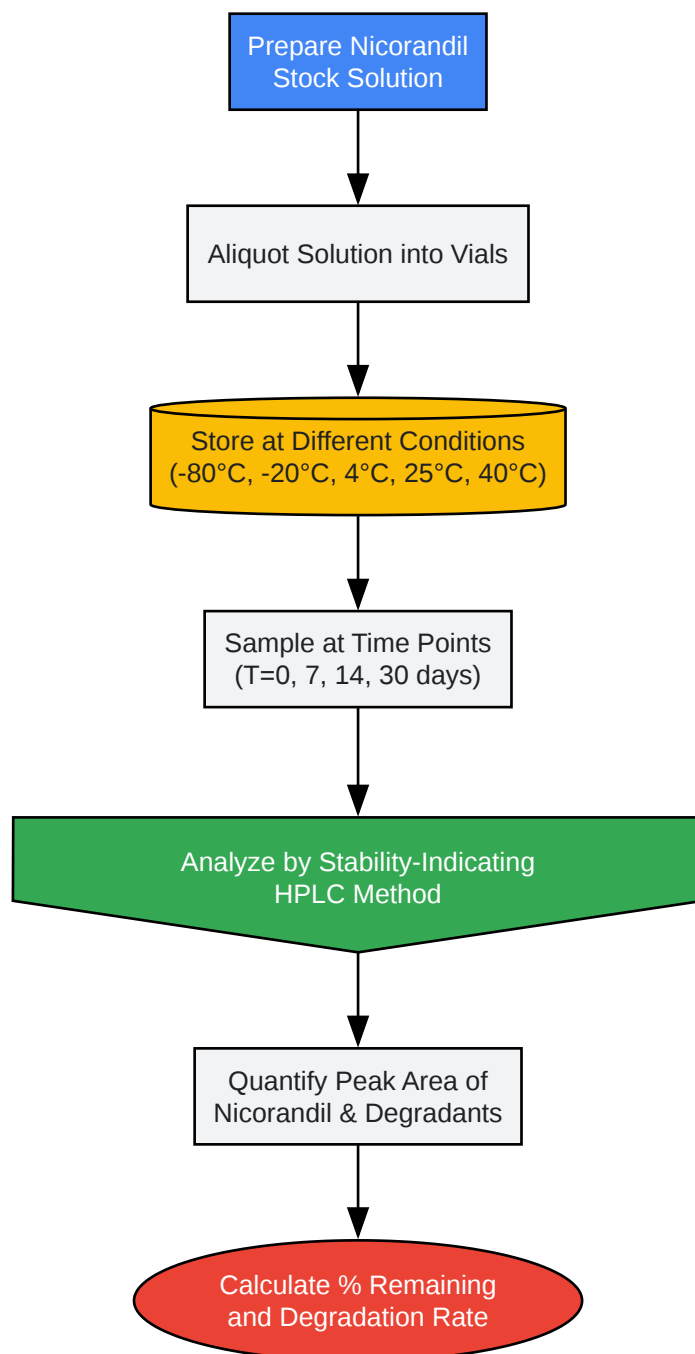
2. Divide the solution into several amber vials for storage under different conditions (e.g., -80°C, -20°C, 4°C, room temperature, 40°C).
3. At specified time points (e.g., Day 0, Day 7, Day 14, Day 30), remove a vial from each storage condition.
4. Dilute the sample to an appropriate concentration for HPLC analysis.
5. Inject the sample into the HPLC system.
6. Quantify the peak area of the intact Nicorandil and any degradation products.
7. Calculate the percentage of Nicorandil remaining at each time point relative to the Day 0 sample to determine the stability.

Visualizations



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Caption: Dual mechanism of Nicorandil action in vascular smooth muscle cells.



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Caption: General workflow for assessing the stability of Nicorandil solutions.

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